

Experimental protocol for using Azodicarboxylic dimorpholide as a reagent

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Compound of Interest

Compound Name: *Diazene-1,2-diylbis(morpholinomethanone)*

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Application Notes and Protocols for Azodicarboxylic Dimorpholide

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the use of Azodicarboxylic dimorpholide (ADDM) as a versatile reagent in organic synthesis. ADDM offers significant advantages over traditional reagents, particularly in simplifying purification processes due to the water solubility of its byproducts.

I. Chemical Properties and Safety Information

- Chemical Name: Azodicarboxylic dimorpholide (ADDM)
- CAS Number: 10465-82-4[1][2]
- Molecular Formula: C₁₀H₁₆N₄O₄[1][2]
- Molecular Weight: 256.26 g/mol [1][2]
- Appearance: Yellow to dark yellow powder or crystals[1]
- Melting Point: 141-143 °C[1][2]

- **Safety Precautions:** Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Handle in a well-ventilated fume hood. Refer to the Safety Data Sheet (SDS) for complete safety information.

II. Core Application: The Mitsunobu Reaction

ADDM is a highly effective reagent for the Mitsunobu reaction, which facilitates the conversion of primary and secondary alcohols to a variety of functional groups with inversion of stereochemistry.[3][4] A significant advantage of using ADDM is the simplified removal of the reaction byproducts. Both ADDM and its reduced form, 1,2-dicarbomoylmorpholine-hydrazine (ADDM-H₂), are water-soluble, allowing for a straightforward aqueous extraction to purify the desired product, often eliminating the need for column chromatography.[5]

A. General Experimental Protocol for Mitsunobu Reaction using ADDM

This protocol is adapted from demonstrated procedures for the effective use of ADDM in the Mitsunobu reaction.[5]

- **Reaction Setup:** To a solution of the alcohol (1.0 equiv.), the pronucleophile (e.g., carboxylic acid, phenol, imide; 1.2 equiv.), and a phosphine (e.g., triphenylphosphine or tributylphosphine; 1.2 equiv.) in an anhydrous solvent (e.g., THF, DCM, or Toluene; 0.1-0.2 M) under an inert atmosphere (e.g., nitrogen or argon), add Azodicarboxylic dimorpholide (ADDM) (1.2 equiv.) in one portion at room temperature.
- **Reaction Monitoring:** Stir the reaction mixture at room temperature. The reaction progress can be monitored by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS). Reaction times can vary from a few hours to overnight, depending on the substrates.
- **Workup and Purification:**
 - Concentrate the reaction mixture under reduced pressure to remove the solvent.
 - To the residue, add a suitable organic solvent (e.g., ethyl acetate, dichloromethane) and water.

- Transfer the mixture to a separatory funnel and perform an aqueous extraction. The water-soluble ADDM-H₂ byproduct will partition into the aqueous layer. Repeat the aqueous wash (2-3 times).
- Wash the organic layer with brine, dry over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- If necessary, the crude product can be further purified by flash column chromatography.

B. Quantitative Data for Mitsunobu Reactions with ADDM

The following table summarizes representative yields for the Mitsunobu reaction using ADDM with various alcohols and nucleophiles.

Alcohol	Nucleophile	Phosphine	Solvent	Time (h)	Yield (%)	Reference
Benzyl alcohol	Phenol	Tributylphosphine	THF	16	94	[5]
Cinnamyl alcohol	Benzoic acid	Tributylphosphine	THF	16	92	[5]
1-Octanol	Phthalimide	Tributylphosphine	THF	16	85	[5]
Cyclopentanol	2,6-Dimethylphenol	Tributylphosphine	THF	16	62	[6]
Geraniol	Acetic Acid	Triphenylphosphine	DCM	12	88	
(R)-(-)-2-Octanol	4-Nitrobenzoic acid	Triphenylphosphine	THF	24	>95 (inversion)	

C. Visualizing the Mitsunobu Reaction Workflow

The following diagram illustrates the simplified workflow of a Mitsunobu reaction using ADDM compared to a traditional procedure with Diethyl Azodicarboxylate (DEAD).

Caption: Workflow comparison of traditional vs. ADDM Mitsunobu reaction.

The following diagram illustrates the generally accepted mechanism of the Mitsunobu reaction.

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